

Propyl Pivalate: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *Propyl pivalate*

CAS No.: 5129-35-1

Cat. No.: B1266646

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This document serves as an in-depth technical guide on **propyl pivalate**, designed for researchers, scientists, and professionals in the field of drug development. It moves beyond a standard Material Safety Data Sheet (MSDS) to provide a foundational understanding of the compound's properties, hazards, and handling protocols, grounded in the principles of chemical causality and laboratory best practices. The objective is to empower scientific professionals to work with **propyl pivalate** safely and effectively, fully aware of its chemical nature and potential applications.

Section 1: Chemical Identity and Physicochemical Properties

Propyl pivalate, systematically known as propyl 2,2-dimethylpropanoate, is the ester formed from pivalic acid and n-propanol.[1] Its most notable structural feature is the sterically hindered tert-butyl group attached to the carbonyl carbon. This bulkiness is not merely a structural curiosity; it is the primary determinant of the compound's chemical reactivity and stability, particularly its marked resistance to hydrolysis compared to less hindered esters.[2] This stability is a key attribute leveraged in advanced organic synthesis and pharmaceutical development.

A summary of its core physicochemical properties is presented below. Understanding these parameters is the first step in designing safe experimental and storage protocols.

Property	Value	Source
IUPAC Name	propyl 2,2-dimethylpropanoate	PubChem[1]
Synonyms	n-Propyl pivalate, Pivalic acid propyl ester	PubChem[1]
CAS Number	5129-35-1	PubChem[1]
Molecular Formula	C ₈ H ₁₆ O ₂	PubChem[1]
Molecular Weight	144.21 g/mol	PubChem[1]
Appearance	Colorless liquid (presumed)	General Ester Properties
Topological Polar Surface Area	26.3 Å ²	PubChem

Structural Representation

The chemical structure of **propyl pivalate** is fundamental to understanding its behavior.

Caption: Chemical structure of **propyl pivalate** (C₈H₁₆O₂).

Section 2: GHS Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **propyl pivalate** is classified as a hazardous substance.[1] The identified hazards necessitate rigorous adherence to safety protocols to mitigate risks of fire, and skin, eye, and respiratory irritation.

GHS Classification	Hazard Class	Hazard Code	Hazard Statement
Physical Hazard	Flammable liquids	H226	Flammable liquid and vapor
Health Hazard	Skin corrosion/irritation	H315	Causes skin irritation
Health Hazard	Serious eye damage/eye irritation	H319	Causes serious eye irritation
Health Hazard	Specific target organ toxicity — single exposure	H335	May cause respiratory irritation

Source: ECHA C&L Inventory[1]

GHS Pictograms:

- Flame (GHS02): Represents the flammable hazard (H226).
- Exclamation Mark (GHS07): Represents skin irritation (H315), eye irritation (H319), and respiratory irritation (H335).

Understanding these classifications is non-negotiable for anyone handling this chemical. The flammability dictates storage and handling environments, while the health hazards determine the required level of personal protective equipment (PPE).

Section 3: Protocols for Safe Handling and Storage

The hazards identified in Section 2 directly inform the required procedures for handling and storage. The primary goals are to prevent ignition of flammable vapors and to avoid personal contact.

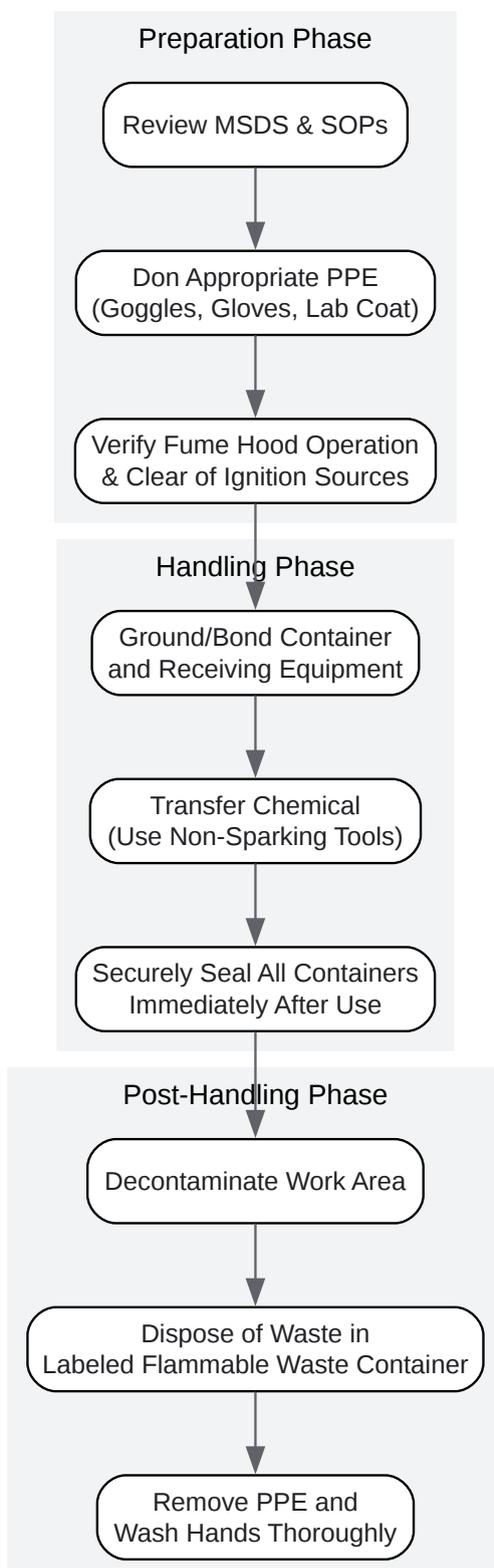
Handling Protocols

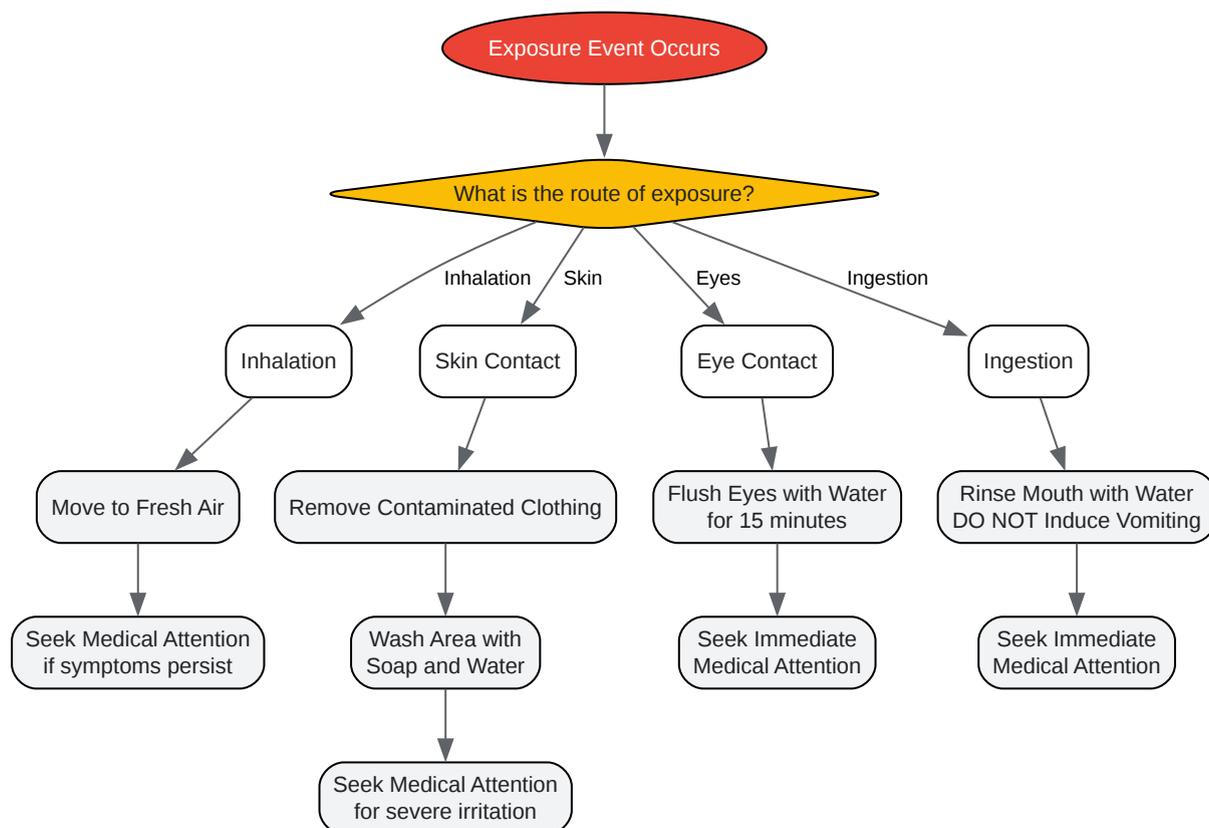
- Work Area: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to manage vapor inhalation risks (H335).

- Ignition Source Control: **Propyl pivalate** is a flammable liquid.[1] Keep the compound away from all sources of ignition, including open flames, hot surfaces, and sparks.[3][4] "No smoking" policies must be strictly enforced in the vicinity.[5]
- Electrostatic Discharge: Take precautionary measures against static discharge, which can ignite flammable vapors.[5][6] Ensure that all containers and receiving equipment are properly grounded and bonded.[6] Use non-sparking tools for all operations involving the transfer of this material.[7]
- Personal Contact: Avoid all direct contact with the skin and eyes.[6] Do not breathe vapors or mists.[6][8]

Storage Protocols

- Container: Store in the original, tightly sealed container to prevent the escape of vapors and contamination.[6][8][9]
- Location: Keep containers in a cool, dry, and well-ventilated place.[3][7][9] The storage area should be designated for flammable liquids.
- Incompatible Materials: Store away from incompatible materials, particularly strong oxidizing agents, acids, and bases, which could initiate a hazardous reaction.[9]
- Integrity: Regularly inspect containers for leaks or damage.[9]





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Caption: Decision tree for first-aid response to **propyl pivalate** exposure.

Section 6: Synthesis and Chemical Reactivity

Laboratory Synthesis

A standard and efficient method for preparing **propyl pivalate** is through Fischer-Speier esterification. This acid-catalyzed reaction involves refluxing pivalic acid with n-propanol in the presence of a strong acid catalyst, such as sulfuric acid or phosphoric acid. [10] Reaction:



The equilibrium is typically driven towards the product (the ester) by removing water as it is formed, often using a Dean-Stark apparatus.

Key Reactivity Insights

The defining characteristic of the pivalate ester is its exceptional stability towards hydrolysis. The steric hindrance provided by the large tert-butyl group effectively shields the electrophilic carbonyl carbon from nucleophilic attack by water or hydroxide ions. [2] This makes the pivaloyl (Piv) group an excellent choice as a robust protecting group for alcohols in complex multi-step organic syntheses. [2] It can withstand a wide range of reaction conditions that would cleave simpler esters like acetates or benzoates.

Section 7: Relevance and Applications in Drug Development

The unique properties of the pivalate moiety, especially its steric bulk and hydrolytic stability, are of significant interest to drug development professionals.

- **Prodrug Design:** The pivalate ester can be used as a promoiety in prodrug design. A therapeutically active compound containing a hydroxyl group can be esterified with pivalic acid. This modification can enhance the parent drug's lipophilicity, which may improve its absorption, distribution, metabolism, and excretion (ADME) profile. For instance, increased lipophilicity can facilitate passage through cell membranes or the blood-brain barrier.
- **Controlled Release:** Once absorbed, the pivalate prodrug must be cleaved by esterase enzymes in the body to release the active parent drug. While pivalate esters are resistant to simple chemical hydrolysis, they can be slowly cleaved enzymatically. This slow cleavage can prolong the drug's duration of action, reducing dosing frequency and improving patient compliance. [11] The design of such a system requires a careful balance; the prodrug must be stable enough to reach its target but labile enough to be cleaved at a therapeutically effective rate.

The use of **propyl pivalate** itself is less common than the incorporation of the pivaloyl group onto a more complex drug molecule. However, studying simple pivalate esters like **propyl pivalate** provides crucial baseline data on the stability, reactivity, and metabolic fate of this important functional group, informing more complex drug design strategies. [12][13]

Conclusion

Propyl pivalate is a valuable chemical for synthetic and research applications, but its handling demands a comprehensive understanding of its hazards. It is a flammable liquid that can cause significant skin, eye, and respiratory irritation. Strict adherence to protocols for handling, storage, and personal protection is paramount to ensuring laboratory safety. For drug development professionals, the pivalate functional group offers a strategic tool for creating robust protecting groups and designing effective prodrugs. By respecting its properties and adhering to the principles outlined in this guide, researchers can utilize this compound with confidence and safety.

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